

Iodoethane-13C2 molecular weight and formula

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Compound of Interest

Compound Name: Iodoethane-13C2

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A Technical Guide to Iodoethane-13C2

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data and a conceptual overview of **lodoethane-13C2**, a stable isotope-labeled compound essential for various research applications, including metabolic studies, pharmacokinetic analysis, and as a tracer in mass spectrometry.

Core Molecular Properties

lodoethane-13C2 is a form of iodoethane where both carbon atoms are the heavy isotope, Carbon-13 (¹³C), instead of the common Carbon-12 (¹²C). This isotopic substitution results in a predictable increase in molecular weight without altering the chemical properties of the molecule. This feature is fundamental to its utility in tracer-based research methodologies.

The key quantitative properties of **lodoethane-13C2** are summarized below. For comparative purposes, data for the unlabeled, naturally occurring iodoethane is also provided.



| Property | lodoethane-13C2 | lodoethane (Unlabeled) |
|--------------------------|--|-----------------------------------|
| Molecular Formula | ¹³ C ₂ H ₅ I[1] | C ₂ H ₅ I |
| Linear Formula | ¹³ CH ₃ ¹³ CH ₂ I[2] | CH ₃ CH ₂ I |
| Molecular Weight | 157.95 g/mol [1][2][3] | 155.97 g/mol |
| Mass Shift vs. Unlabeled | M+2 | M |
| CAS Number | 34189-74-7[1][2][3] | 75-03-6 |

Methodology for Molecular Weight Determination

The molecular weight of an isotopically labeled compound is calculated by summing the atomic masses of its constituent isotopes. The 99 atom % purity of ¹³C is a critical parameter in ensuring the compound's utility.

Calculation Protocol:

- Identify Constituent Atoms: The formula ¹³C₂H₅I contains two Carbon-13 atoms, five Hydrogen atoms, and one Iodine atom.
- Sum Atomic Masses:
 - Mass of 2 x 13 C atoms: 2 * 13.00335 u = 26.0067 u
 - Mass of 5 x 1 H atoms: 5 * 1.007825 u = 5.039125 u
 - Mass of 1 x 127 I atom: 1 * 126.90447 u = 126.90447 u
- Calculate Total Molecular Weight:
 - 26.0067 + 5.039125 + 126.90447 = 157.950295 g/mol
 - This calculated value aligns with the experimentally cited molecular weight of approximately 157.95 g/mol .[1][2][3]

Conceptual Workflow: Isotopic Labeling



The following diagram illustrates the logical relationship between standard iodoethane and its $^{13}\text{C}_2$ isotopologue, highlighting the specific atomic substitution that leads to the change in molecular weight.

Isotopic substitution workflow for Iodoethane-13C2.

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References

- 1. scbt.com [scbt.com]
- 2. Iodoethane-13C2 13C 99atom, copper stabilizer 34189-74-7 [sigmaaldrich.com]
- 3. lodoethane-13C2 | C2H5I | CID 10855737 PubChem [pubchem.ncbi.nlm.nih.gov]
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